

Amedalin stock solution preparation and storage conditions

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Application Notes and Protocols for Amedalin

For Researchers, Scientists, and Drug Development Professionals

Introduction

Amedalin is a selective norepinephrine reuptake inhibitor (NRI) that has been studied for its potential antidepressant properties.[1] By blocking the norepinephrine transporter (NET), Amedalin increases the extracellular concentration of norepinephrine in the synaptic cleft, thereby enhancing noradrenergic neurotransmission.[1] This application note provides detailed protocols for the preparation and storage of Amedalin stock solutions to ensure consistency and reliability in experimental settings.

Amedalin Properties

Proper handling and storage of **Amedalin** are crucial for maintaining its chemical integrity and biological activity. The key properties of **Amedalin** are summarized in the table below.



Property	Value	Reference
Molecular Formula	C19H22N2O	[2][3]
Molecular Weight	294.398 g/mol	[2][3]
CAS Number	22136-26-1	[2]
Appearance	White crystalline powder	[1]

Stock Solution Preparation

The following protocol outlines the steps for preparing a 10 mM stock solution of **Amedalin** in Dimethyl Sulfoxide (DMSO). It is recommended to prepare the solution in a sterile environment, such as a laminar flow hood, to prevent contamination.

3.1 Materials and Equipment

- Amedalin powder
- Dimethyl Sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes or sterile conical tubes
- Vortex mixer
- Analytical balance
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

3.2 Protocol for 10 mM **Amedalin** Stock Solution

- Calculate the required mass of Amedalin:
 - To prepare a 10 mM stock solution, use the following formula:
 - Mass (mg) = Desired Concentration (mM) × Volume (mL) × Molecular Weight (g/mol)



- For 1 mL of a 10 mM solution:
- Mass (mg) = 10 mM × 1 mL × 294.398 g/mol = 2.944 mg
- Weigh the Amedalin powder:
 - Carefully weigh out the calculated amount of **Amedalin** powder using an analytical balance.
- · Dissolve in DMSO:
 - Add the weighed Amedalin powder to a sterile tube.
 - Add the desired volume of DMSO (e.g., 1 mL for 2.944 mg of Amedalin).
 - Vortex the solution until the Amedalin is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may aid dissolution if necessary. Amedalin hydrochloride is also reported to be soluble in water and dichloromethane.[1]
- · Aliquot for Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 μL) in sterile microcentrifuge tubes.[4]

Storage and Stability

Proper storage is critical to maintain the stability and efficacy of **Amedalin** in both its powdered and dissolved forms.



Form	Storage Temperature	Shelf Life	Recommendations
Powder	-20°C	3 years	Store in a tightly sealed container, protected from light and moisture.[2][5]
In Solvent (e.g., DMSO)	-80°C	1 year	Aliquot into single-use volumes to avoid freeze-thaw cycles. Protect from light.[2]

Note: The stability of solutions is dependent on the solvent used.[6] Always refer to the manufacturer's guidelines for specific storage instructions. For long-term storage, -80°C is recommended for solutions.[2]

Experimental Protocols

5.1 Dilution to Working Concentration

This protocol provides an example of how to dilute the 10 mM stock solution to a 10 μ M working solution for cell-based assays.

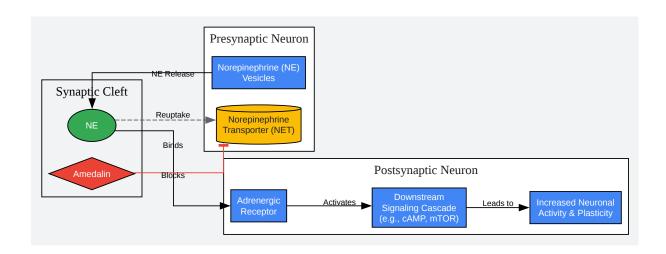
- Determine the required volumes:
 - o Use the formula: M₁V₁ = M₂V₂
 - M₁ = Initial concentration (10 mM)
 - V₁ = Initial volume (to be calculated)
 - M_2 = Final concentration (10 μ M = 0.01 mM)
 - V₂ = Final volume (e.g., 1 mL)
 - $\circ V_1 = (M_2 \times V_2) / M_1 = (0.01 \text{ mM} \times 1 \text{ mL}) / 10 \text{ mM} = 0.001 \text{ mL} = 1 \text{ }\mu\text{L}$



- Prepare the working solution:
 - \circ Add 999 μL of the desired cell culture medium or buffer to a sterile tube.
 - Add 1 μL of the 10 mM Amedalin stock solution.
 - Mix thoroughly by gentle pipetting or vortexing.
 - \circ The final concentration of the working solution is 10 μ M.

Mechanism of Action and Signaling Pathway

Amedalin functions as a selective norepinephrine reuptake inhibitor.[1] By blocking the norepinephrine transporter (NET) on presynaptic neurons, it prevents the reuptake of norepinephrine from the synaptic cleft. This leads to an elevated concentration of norepinephrine in the synapse, enhancing its binding to postsynaptic adrenergic receptors and augmenting downstream signaling. The therapeutic effects of antidepressants are thought to be mediated by long-term neuroadaptive changes, including alterations in signaling pathways that regulate cell proliferation and synaptic plasticity.[7][8]



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Caption: Mechanism of action of Amedalin.

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